

Essential Safety and Operational Guide for Handling TMI-1

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Compound of Interest

Compound Name: TMI-1

Cat. No.: B15612875

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TMI-1**, a potent ADAM-17 (TACE) and matrix metalloproteinase (MMP) inhibitor. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Compound Identification and Hazard Overview

- Chemical Name: (3S)-4-[[4-(2-Butyn-1-yloxy)phenyl]sulfonyl]-N-hydroxy-2,2-dimethyl-3-thiomorpholinecarboxamide
- Synonyms: WAY-171318[1]
- CAS Number: 287403-39-8[1]
- Mechanism of Action: **TMI-1** is a dual inhibitor of ADAM-17 (also known as TNF- α converting enzyme or TACE) and several MMPs, including MMP-1, -2, -7, -9, -13, and -14. It functions by chelating the zinc ion within the catalytic domain of these enzymes via its hydroxamate moiety, thereby blocking their proteolytic activity.[2] This inhibition prevents the shedding of cell surface proteins, most notably the release of soluble tumor necrosis factor-alpha (TNF- α), and can induce apoptosis in cancer cells.[1][2][3]

While a specific Safety Data Sheet (SDS) with comprehensive hazard information for **TMI-1** is not readily available, a structurally related thiomorpholinecarboxamide derivative is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation. Therefore, it is prudent to handle **TMI-1** with a high degree of caution, assuming it possesses similar hazardous properties.

Personal Protective Equipment (PPE)

Due to the lack of specific quantitative data for **TMI-1**, the following PPE recommendations are based on best practices for handling potent, powdered research chemicals and the hazard profile of structurally similar compounds.

PPE Category	Specification	Purpose
Eye Protection	Chemical splash goggles or safety glasses with side shields meeting ANSI Z87.1 standards. A face shield is recommended when handling larger quantities or if there is a significant splash risk.	To protect eyes from splashes and airborne particles.
Hand Protection	Disposable nitrile gloves. It is recommended to double-glove. Gloves should be inspected before use and changed immediately upon contamination or after a maximum of two hours of use.	To prevent skin contact with the chemical.
Body Protection	A long-sleeved laboratory coat, fully buttoned. Consider a disposable gown for added protection when handling larger quantities.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-certified N95 or higher-rated respirator should be used when handling the compound as a powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.	To prevent inhalation of the chemical.
Footwear	Closed-toe and closed-heel shoes that completely cover the foot.	To protect feet from spills.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

Preparation:

- **Work Area:** All handling of powdered **TMI-1** should be conducted within a certified chemical fume hood to minimize inhalation exposure. The work area should be clean, uncluttered, and equipped with an emergency eyewash station and safety shower.
- **PPE:** Before handling, don all required PPE as specified in the table above.
- **Spill Kit:** Ensure a chemical spill kit appropriate for powdered substances is readily accessible.

Handling:

- **Weighing:** Weigh the powdered compound carefully on a tared weigh boat within the fume hood. Avoid creating dust.
- **Solubilization:** If preparing a stock solution (e.g., in DMSO), add the solvent slowly to the vessel containing the **TMI-1** powder to avoid splashing. Cap and vortex or sonicate to ensure complete dissolution.
- **Avoid Contact:** Avoid direct contact with the skin, eyes, and clothing.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling **TMI-1**, even if gloves were worn.

Cleanup:

- **Decontamination:** Wipe down the work surface and any contaminated equipment with an appropriate solvent (e.g., 70% ethanol) and then with soap and water.
- **Waste Disposal:** Dispose of all contaminated materials, including gloves, weigh boats, and pipette tips, in a designated hazardous chemical waste container.

Disposal Plan

Dispose of **TMI-1** and any contaminated materials in accordance with all local, state, and federal regulations.

- **Unused Compound:** Unused or expired **TMI-1** should be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable items that have come into contact with **TMI-1**, such as gloves, weigh boats, paper towels, and pipette tips, must be collected in a clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **TMI-1** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.

Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management and disposal procedures.

Experimental Protocols and Visualizations

Experimental Protocol: Cell Viability Assay

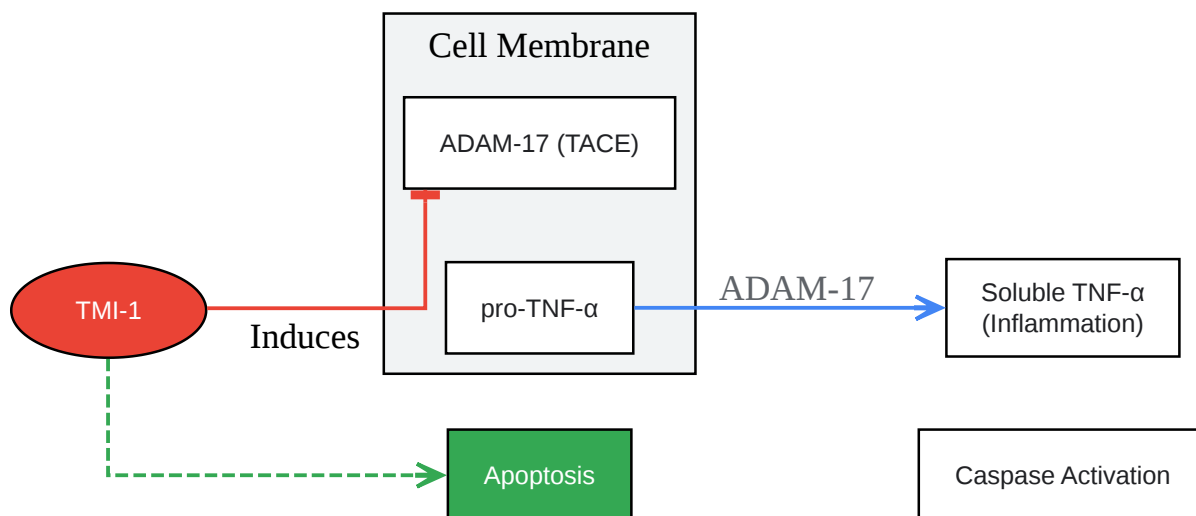
The following is a general methodology for assessing the effect of **TMI-1** on cell viability, based on cited research.[2]

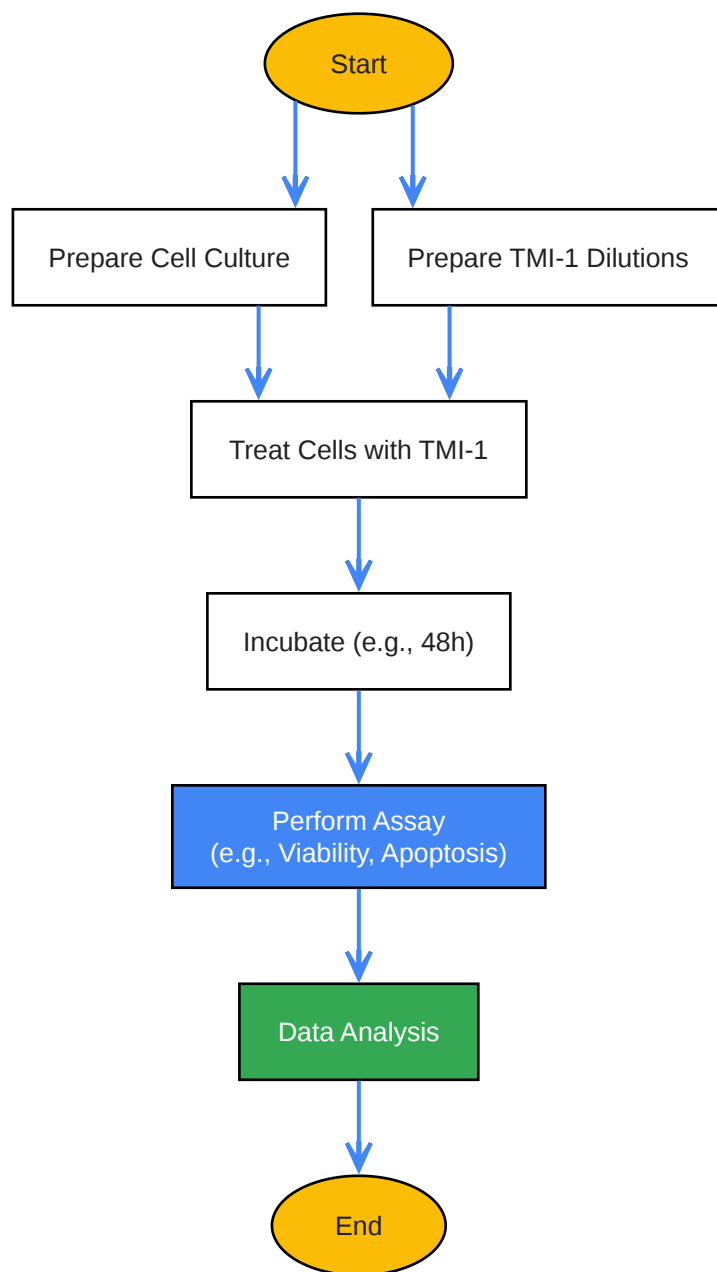
- **Cell Seeding:** Plate cells (e.g., SUM149 breast cancer cells) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of **TMI-1** in a suitable solvent, such as DMSO. Create a serial dilution of **TMI-1** in cell culture medium to achieve the desired final concentrations.
- **Treatment:** Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **TMI-1**. Include a vehicle control (medium with DMSO) and an untreated control.
- **Incubation:** Incubate the cells for a specified period (e.g., 5 days).
- **Viability Assessment:** Assess cell viability using a suitable assay, such as the AlamarBlue™ (resazurin) assay. Add the reagent to each well and incubate for the recommended time.
- **Measurement:** Measure the fluorescence or absorbance at the appropriate wavelength using a plate reader.

- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **TMI-1** and a typical experimental workflow for its evaluation.





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